

Application Notes and Protocols for WAY-181187 in Hippocampal Slice Electrophysiology

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Compound of Interest

Compound Name: WAY-181187

Cat. No.: B1683081

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These application notes provide a comprehensive overview of the use of **WAY-181187**, a selective 5-HT6 receptor agonist, in hippocampal slice electrophysiology studies. The protocols and data presented are intended to guide researchers in investigating the effects of this compound on synaptic plasticity and neuronal excitability.

Introduction

WAY-181187 is a potent and selective agonist for the serotonin 6 (5-HT6) receptor.^[1] These receptors are predominantly expressed in the central nervous system, with high densities in regions crucial for learning and memory, such as the hippocampus and cortex.^{[2][3]} Preclinical studies have implicated 5-HT6 receptors in the modulation of cognitive function, making them a target for the development of therapeutics for neurological and psychiatric disorders.^{[2][4]}

WAY-181187 serves as a valuable pharmacological tool to probe the physiological roles of 5-HT6 receptor activation. In hippocampal slice electrophysiology, **WAY-181187** has been shown to attenuate long-term potentiation (LTP), a cellular correlate of learning and memory, primarily through the enhancement of GABAergic neurotransmission.^{[2][5]}

Quantitative Data Summary

The following tables summarize the key quantitative findings from studies investigating the effects of **WAY-181187** on hippocampal synaptic plasticity.

Table 1: Effect of **WAY-181187** on Long-Term Potentiation (LTP) in Hippocampal CA1

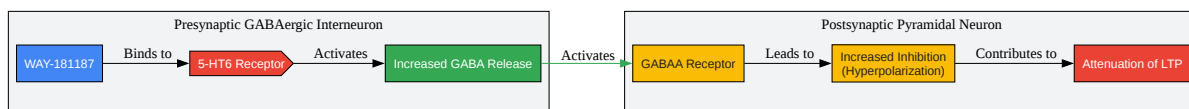
Parameter	Vehicle Control	WAY-181187 (200 nM)	Antagonist + WAY-181187	Reference
fEPSP Slope (% of Baseline)	Not specified	80.1 ± 4.0% of control	Blocked by SB-399885	[2]

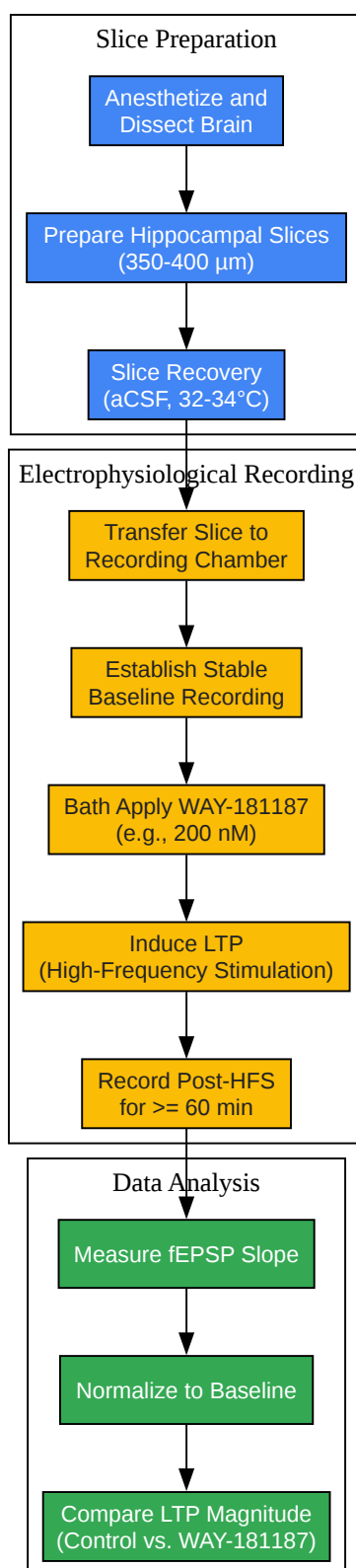
Table 2: Effect of **WAY-181187** on GABAergic Neurotransmission in Hippocampal CA1

Parameter	WAY-181187 (200 nM)	Antagonist + WAY-181187	Reference
Increase in sIPSC Frequency	3.4 ± 0.9 Hz	Prevented by SB-399885 (300 nM)	[2]

Signaling Pathway

Activation of 5-HT₆ receptors by **WAY-181187** is proposed to modulate synaptic plasticity in the hippocampus through an increase in GABAergic inhibition. The following diagram illustrates this putative signaling pathway.





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